

Application Notes and Protocols for LK 204-545 in Radioligand Binding Assays

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Compound of Interest

Compound Name: LK 204-545

Cat. No.: B15618054

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For Researchers, Scientists, and Drug Development Professionals

Introduction

LK 204-545 is a potent and highly selective antagonist for the human β 1-adrenoceptor.^{[1][2]} Its high affinity and remarkable selectivity over β 2 and β 3-adrenoceptors make it an invaluable tool for researchers studying the physiological and pathological roles of the β 1-adrenoceptor.^{[1][2]} These application notes provide detailed protocols for utilizing **LK 204-545** in competitive radioligand binding assays to characterize the β 1-adrenoceptor.

Data Presentation

The binding affinities of **LK 204-545** for human β -adrenoceptor subtypes are summarized below. These values have been determined using radioligand binding assays with membrane preparations from Chinese Hamster Ovary (CHO) cells stably expressing the respective human adrenoceptor subtypes.^[2]

Table 1: Binding Affinity of **LK 204-545** for Human β -Adrenoceptors

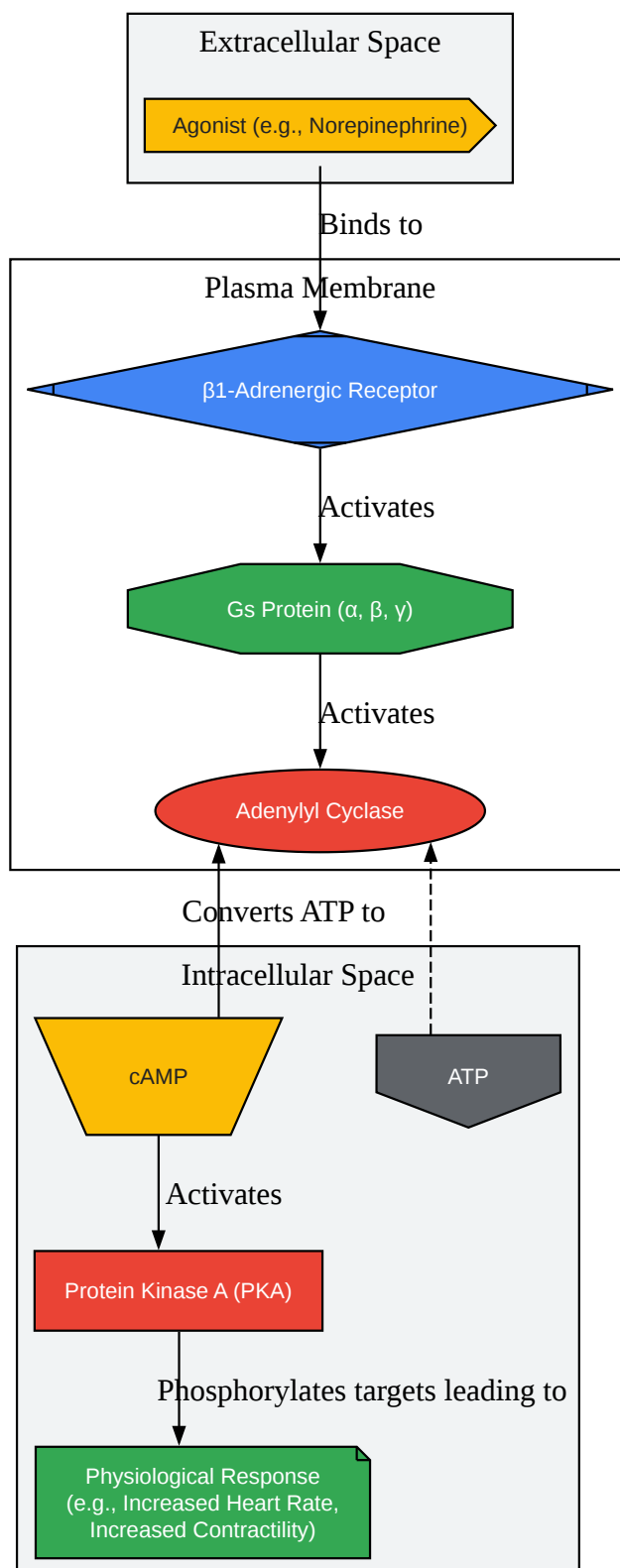
Receptor Subtype	Radioligand Used	pKi	Ki (nM)	Reference
β 1-Adrenoceptor	[¹²⁵ I]- Iodocyanopindol ol	8.2 - 8.5	~0.32 - 0.63	[3]
β 2-Adrenoceptor	[¹²⁵ I]- Iodocyanopindol ol	5.2	~6300	[4]
β 3-Adrenoceptor	Not Specified	-	-	

Table 2: Selectivity Profile of **LK 204-545**

Selectivity Ratio	Value	Reference
β 1 / β 2	~1800-fold	[1][2]
β 1 / β 3	~17000-fold	[1][2]

Mandatory Visualizations

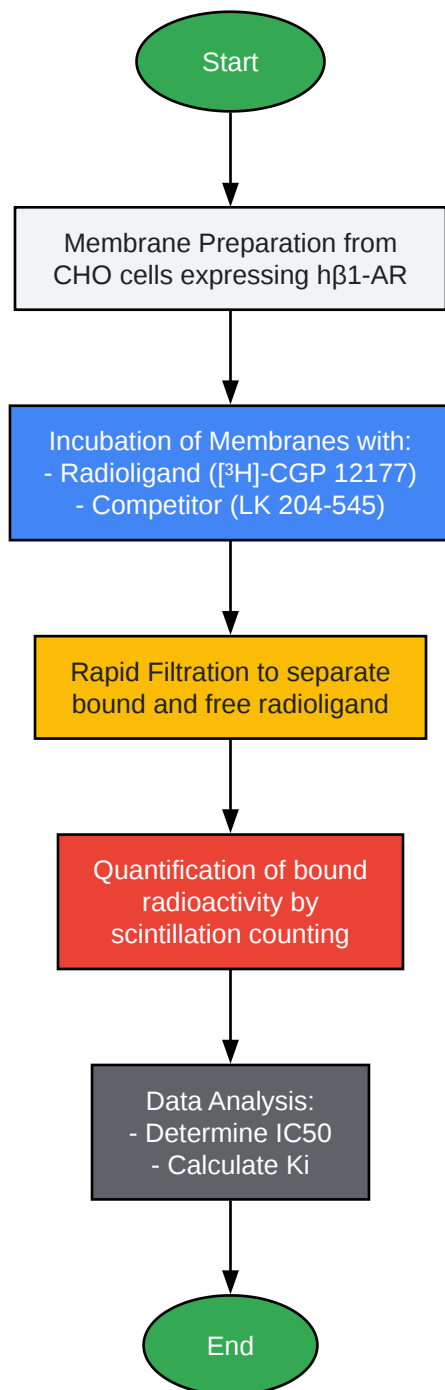
β 1-Adrenergic Receptor Signaling Pathway



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Caption: Canonical Gs-protein signaling pathway of the $\beta 1$ -adrenergic receptor.

Experimental Workflow for Competitive Radioligand Binding Assay



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References

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- To cite this document: BenchChem. [Application Notes and Protocols for LK 204-545 in Radioligand Binding Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618054#using-lk-204-545-in-radioligand-binding-assays]

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